

Strategic Sourcing & Technical Utilization of 2-Hydroxy-4-methylphenacyl Bromide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Ethanone, 2-bromo-1-(2-hydroxy-4-methylphenyl)-*

CAS No.: 144219-74-9

Cat. No.: B12555307

[Get Quote](#)

Content Type: Technical Whitepaper | Version: 1.0 Audience: Medicinal Chemists, Process Development Scientists, Procurement Specialists[1]

Executive Summary: The "Buy vs. Build" Matrix

For drug development professionals, 2-hydroxy-4-methylphenacyl bromide (CAS: 144219-74-9 / Alt: 2-Bromo-1-(2-hydroxy-4-methylphenyl)ethan-1-one) represents a critical "scaffold node" in the synthesis of bioactive heterocycles, particularly benzofurans and aminothiazoles.[1]

However, market intelligence reveals this compound is rarely maintained as a bulk stock item due to its lachrymatory nature and limited shelf-life (susceptibility to hydrolysis and polymerization).[2] Consequently, reliance on "In-Stock" catalog status often leads to project delays.

Recommendation:

- Primary Strategy: In-house synthesis from the stable precursor 2'-hydroxy-4'-methylacetophenone (CAS 6921-64-8).[1]

- Secondary Strategy: Contract Manufacturing (CMO) for scales >100g.

Part 1: Chemical Intelligence & Specifications[1]

Identity Profile

Parameter	Specification
IUPAC Name	2-Bromo-1-(2-hydroxy-4-methylphenyl)ethan-1-one
Common Name	2-Hydroxy-4-methylphenacyl bromide
CAS Number	144219-74-9 (Note: Often indexed under generic phenacyl bromide categories)
Molecular Formula	C
	H
	BrO
Molecular Weight	229.07 g/mol
Appearance	Off-white to pale yellow crystalline solid
Solubility	Soluble in DCM, EtOAc, THF; Decomposes in protic solvents over time

Structural Stability

Unlike simple phenacyl bromides, the 2-hydroxy substituent provides a stabilizing intramolecular hydrogen bond with the carbonyl oxygen. However, this also makes the bromine highly labile, increasing reactivity toward nucleophiles but decreasing storage stability.

Part 2: Supply Chain Strategy

Since direct commercial sources are often unreliable for this specific derivative, the supply chain strategy must pivot to precursor sourcing.

The Precursor: 2'-Hydroxy-4'-methylacetophenone[1]

- CAS: 6921-64-8[1]
- Availability: High (Commodity Chemical)
- Stability: Excellent (Shelf-stable for years)
- Major Suppliers (Tier 1): Sigma-Aldrich, TCI, Alfa Aesar, Combi-Blocks.[2]

Validated Commercial Sources (Precursor)

Supplier	Catalog Grade	Purity	Typical Lead Time
Sigma-Aldrich	ReagentPlus	99%	24-48 Hours
Combi-Blocks	QC Library	98%	24-48 Hours
Enamine	Building Block	95%+	1-2 Weeks

Procurement Note: Order the precursor (CAS 6921-64-8) and Bromine (or CuBr

) separately.[1] Do not attempt to import the brominated product across international borders if avoidable, as it may be flagged as a lachrymatory agent (tear gas precursor), causing customs delays.

Part 3: In-House Synthesis Protocol (The "Plan B")

Objective: Synthesize 2-hydroxy-4-methylphenacyl bromide with >95% purity using a high-selectivity bromination method. Method: Copper(II) Bromide (

) Bromination.[3][4] Why this method? Unlike elemental bromine (

),

in refluxing EtOAc/CHCl₃

minimizes over-bromination (dibromide formation) and ring bromination.[2]

Reagents

- Precursor: 2'-Hydroxy-4'-methylacetophenone (1.0 eq)[1]
- Brominating Agent: Copper(II) Bromide () (2.0 eq)
- Solvent: Ethyl Acetate (EtOAc) : Chloroform () (1:1 v/v)[2]

Step-by-Step Protocol

- Setup: Equip a 250 mL 3-neck round-bottom flask with a reflux condenser and a mechanical stirrer.
- Dissolution: Dissolve 10.0 mmol of 2'-hydroxy-4'-methylacetophenone in 40 mL of the solvent mixture.
- Addition: Add 20.0 mmol of finely powdered in one portion. The solution will turn dark green/black.
- Reflux: Heat the mixture to reflux (approx. 70°C) with vigorous stirring.
- Monitoring: Monitor by TLC (Hexane:EtOAc 4:1). The starting material () will disappear, and the product () will appear. Reaction time is typically 2-4 hours.[1]
 - Visual Cue: The dark will convert to white/grey precipitate.
- Workup:
 - Cool to room temperature.

- Filter off the solid through a Celite pad.
- Evaporate the filtrate under reduced pressure (< 40°C) to obtain a solid residue.
- Purification: Recrystallize immediately from Ethanol/Hexane or purify via rapid silica flash chromatography (DCM 100%).

Quality Control (Self-Validating Data)

Use these NMR shifts to validate your product identity immediately.

Nucleus	Shift (ppm)	Multiplicity	Assignment	Causality/Logic
H	11.80	Singlet (Broad)	-OH	Intramolecular H-bond deshields this proton significantly. [1]
H	4.42	Singlet	-CH Br	The electronegative Br and Carbonyl deshield this methylene.
H	2.35	Singlet	-CH	Characteristic aromatic methyl group. [1]
H	7.60	Doublet (J=8Hz)	Ar-H (C6)	Ortho to Carbonyl (deshielded).

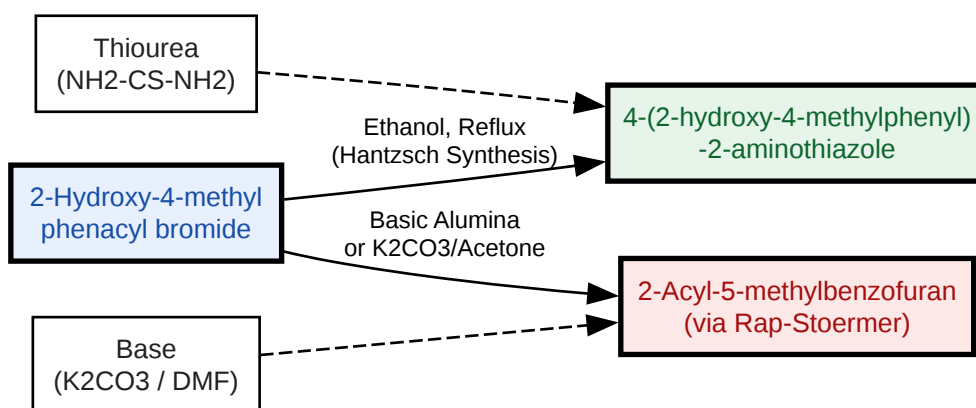
Part 4: Technical Applications & Pathways

The primary value of 2-hydroxy-4-methylphenacyl bromide lies in its ability to undergo heterocyclization.[\[1\]](#)

Key Reaction Pathways[1]

- Hantzsch Thiazole Synthesis: Reaction with thioureas to form 2-aminothiazoles (kinase inhibitor scaffolds).[1]
- Benzofuran Synthesis: Intramolecular O-alkylation followed by dehydration (Rap-Stoermer type) to form 5-methylbenzofuran derivatives.[1]

Pathway Visualization[1]



[Click to download full resolution via product page](#)

Figure 1: Divergent synthetic pathways for 2-hydroxy-4-methylphenacyl bromide in drug discovery.

Part 5: Safety & Handling (Lachrymator Protocol)

Hazard Class:Lachrymator (Tear Gas Agent). Signal Word: DANGER

Handling Rules

- Engineering Controls: ALL operations (weighing, reaction, filtration) must occur inside a certified fume hood.[2]
- Decontamination: Glassware should be rinsed with a 5% Sodium Thiosulfate solution before removing it from the hood. This nucleophilic sulfur species destroys the alkyl bromide functionality.

- PPE: Double nitrile gloves are mandatory. Alkyl bromides can penetrate single layers of nitrile over time.

References

- Synthesis of Phenacyl Bromides: King, L. C.; Ostrum, G. K.[2][5] "Selective Bromination with Copper(II) Bromide." Journal of Organic Chemistry, 1964, 29(12), 3459–3461.
- Hantzsch Thiazole Synthesis: Eicher, T.; Hauptmann, S.[2] "The Chemistry of Heterocycles." Wiley-VCH, 2003.[1]
- Benzofuran Cyclization: Rap, R.; Stoermer, R. "Synthese von Benzofuran-Derivaten." [2] Berichte der deutschen chemischen Gesellschaft, 1900.
- Precursor Availability (2'-Hydroxy-4'-methylacetophenone): PubChem Compound Summary for CID 80898.[1]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 2-Bromo-4'-methylacetophenone | C₉H₉BrO | CID 69272 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. asianpubs.org [asianpubs.org]
- 3. researchgate.net [researchgate.net]
- 4. revroum.lew.ro [revroum.lew.ro]
- 5. cidcocollegenashik.ac.in [cidcocollegenashik.ac.in]
- To cite this document: BenchChem. [Strategic Sourcing & Technical Utilization of 2-Hydroxy-4-methylphenacyl Bromide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12555307/docs#strategic-sourcing-technical-utilization-of-2-hydroxy-4-methylphenacyl-bromide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)